

Disperse Red 60 chemical structure and properties

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Compound of Interest

Compound Name: Disperse Red 60

Cat. No.: B082247

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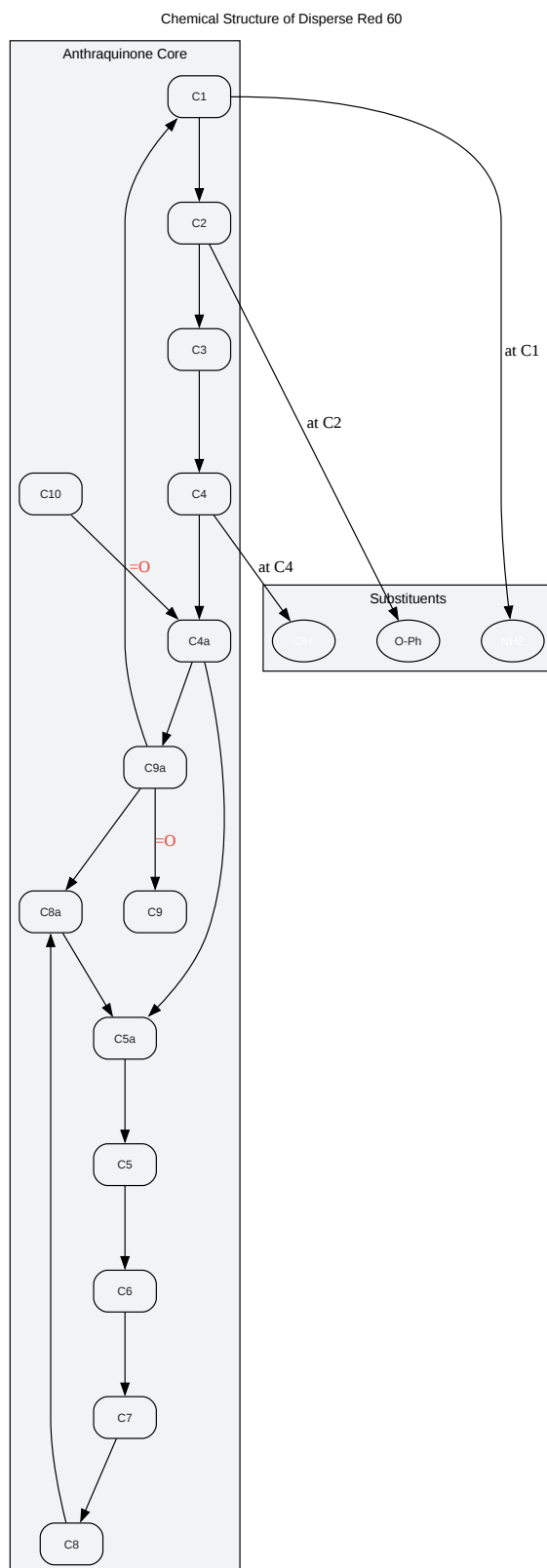
An In-depth Technical Guide to Disperse Red 60

This technical guide provides a comprehensive overview of the chemical structure, properties, and experimental applications of **Disperse Red 60** (C.I. 60756), an anthraquinone-based dye. The information is intended for researchers, scientists, and professionals in drug development and material science.

Chemical Structure and Identification

Disperse Red 60 is chemically known as 1-amino-4-hydroxy-2-phenoxyanthracene-9,10-dione. [1][2] Its structure is characterized by an anthraquinone core with an amino, a hydroxyl, and a phenoxy group attached.

Molecular Structure:



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Caption: Chemical structure of **Disperse Red 60**.

Physicochemical Properties

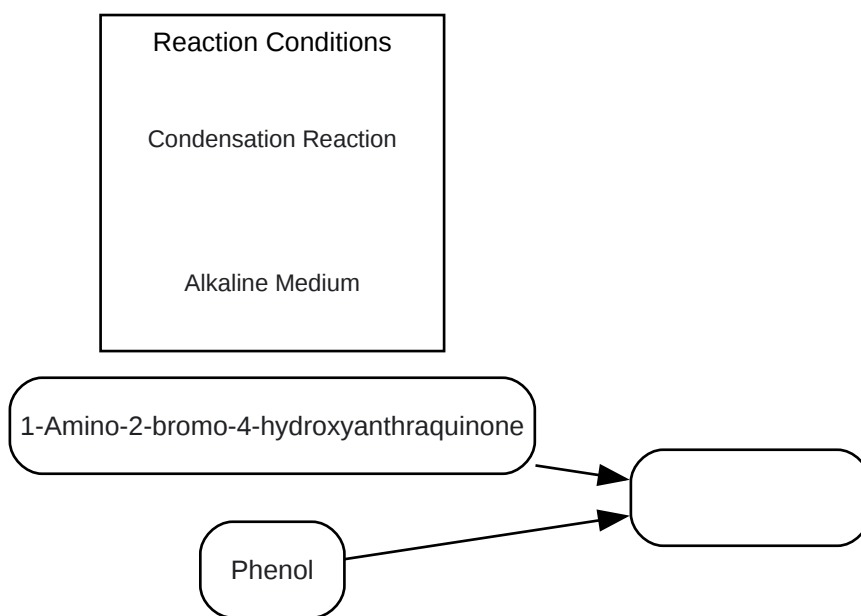
Disperse Red 60 is a fine, deep-red powder.[2][3] It is characterized by its low solubility in water but is soluble in various organic solvents such as dichloromethane.[1]

Property	Value	Reference
IUPAC Name	1-amino-4-hydroxy-2-phenoxyanthracene-9,10-dione	[1][2]
CAS Number	17418-58-5	[2]
Molecular Formula	C ₂₀ H ₁₃ NO ₄	[4]
Molecular Weight	331.32 g/mol	[4]
Appearance	Fine deep-red powder	[2][3]
Melting Point	185 °C	[5]
Boiling Point	570.3 °C at 760 mmHg	
Density	1.438 g/cm ³	
Solubility	Insoluble in water; Soluble in dichloromethane, DMSO (slightly), Methanol (very slightly)	[1][5]
UV-Vis Absorption Max (λ _{max})	495 nm	[6]

Experimental Protocols

Synthesis of Disperse Red 60

The synthesis of **Disperse Red 60** is typically achieved through the condensation of 1-amino-2-bromo-4-hydroxyanthracene-9,10-dione with phenol in an alkaline medium.[4][7]



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Caption: Synthesis pathway of **Disperse Red 60**.

Methodology:

- **Reactant Preparation:** Prepare a solution of 1-amino-2-bromo-4-hydroxyanthracene-9,10-dione and phenol.
- **Reaction:** The reaction is carried out in an alkaline medium, which facilitates the nucleophilic substitution of the bromine atom by the phenoxy group.
- **Purification:** The resulting **Disperse Red 60** is then purified, typically by recrystallization, to remove any unreacted starting materials and byproducts.

Dyeing of Polyester Fabric

Disperse Red 60 is widely used for dyeing polyester fibers. The following is a general high-temperature dyeing protocol.

Methodology:

- Dye Bath Preparation: Prepare a dye bath containing **Disperse Red 60**, a dispersing agent, and acetic acid to maintain a pH of 4.5-5.5.[8]
- Dyeing Process:
 - Introduce the polyester fabric into the dye bath at 60°C.
 - Gradually raise the temperature to 130°C.[8]
 - Maintain this temperature for approximately 60 minutes to allow for dye diffusion and fixation within the fibers.[8]
- Rinsing and Cleaning:
 - Cool the dye bath to 70-80°C.
 - Rinse the dyed fabric to remove unfixed dye.
 - Perform a reduction clearing step using a solution of sodium hydrosulfite and sodium hydroxide to improve wash fastness.
- Final Wash and Dry: Thoroughly wash the fabric with a non-ionic detergent and then dry.

Analytical Detection

The quantification and identification of **Disperse Red 60**, particularly in textile samples, can be performed using UV-Visible spectrophotometry or more advanced techniques like Liquid Chromatography-Mass Spectrometry (LC/MS).

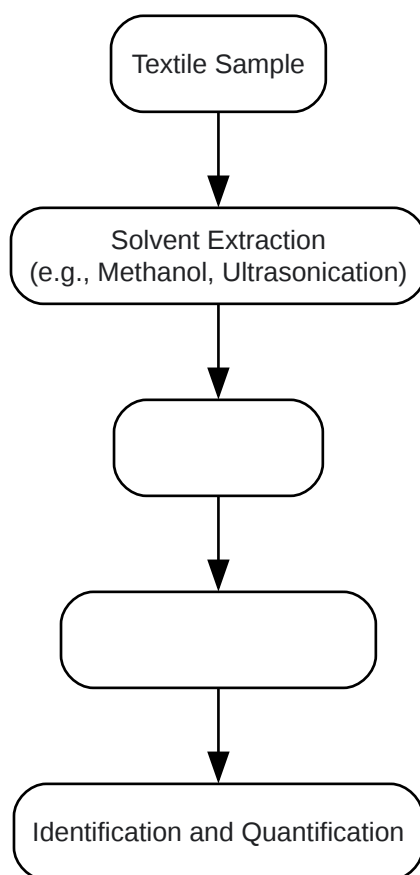
UV-Visible Spectrophotometry:

- Sample Preparation: Extract the dye from the sample matrix using a suitable solvent (e.g., dichloromethane).
- Analysis: Measure the absorbance of the extracted solution at the maximum absorption wavelength (λ_{max}) of **Disperse Red 60**, which is approximately 495 nm.[6]

- Quantification: Determine the concentration of the dye using a pre-established calibration curve.

Liquid Chromatography-Mass Spectrometry (LC/MS):

- Sample Extraction: Extract the dye from the textile fiber using a solvent such as methanol or acetonitrile, often assisted by ultrasonication.[9][10]
- Chromatographic Separation: Separate the components of the extract using a suitable HPLC or UPLC system, typically with a C18 column.[10]
- Mass Spectrometric Detection: Detect and identify **Disperse Red 60** and its potential by-products based on their mass-to-charge ratio and fragmentation patterns.[9]



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Caption: Analytical workflow for **Disperse Red 60**.

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